

Application Note: Quantitative Bioanalysis of Celiprolol in Human Plasma via LC-MS/MS

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Compound of Interest

Compound Name: Celiprolol-d9 Hydrochloride

CAS No.: 1215535-20-8

Cat. No.: B565415

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Executive Summary

This application note details a robust, high-sensitivity protocol for the quantification of Celiprolol in human plasma using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).^[1] Unlike legacy HPLC-UV methods that lack the specificity for low-level pharmacokinetic (PK) profiling, this method utilizes Celiprolol-d9 as a stable isotope-labeled internal standard (SIL-IS) to rigorously compensate for matrix effects and ionization variability.

The method employs a streamlined protein precipitation (PPT) extraction, achieving a Lower Limit of Quantification (LLOQ) of 1.0 ng/mL with a dynamic range extending to 1000 ng/mL, suitable for both therapeutic drug monitoring (TDM) and bioequivalence studies.

Introduction & Scientific Rationale

The Analyte

Celiprolol is a

-selective adrenoceptor antagonist with partial

-agonist activity and weak

-antagonist properties.[2] It is hydrophilic (log P

0.[2]3) and does not undergo extensive hepatic metabolism, being excreted largely unchanged. This hydrophilicity poses challenges for traditional Liquid-Liquid Extraction (LLE), making Protein Precipitation (PPT) or Solid Phase Extraction (SPE) the preferred sample preparation routes.

Why Celiprolol-d9?

In electrospray ionization (ESI), plasma phospholipids can cause significant ion suppression, particularly for early-eluting polar compounds like Celiprolol.

- The Problem: Analog internal standards (e.g., Metoprolol or Acebutolol) may not co-elute perfectly with Celiprolol, meaning they experience different matrix effects at the moment of ionization.
- The Solution: Celiprolol-d9 co-elutes with the analyte and possesses identical ionization characteristics. Any suppression affecting the analyte affects the IS equally, ensuring the ratio of their responses remains accurate.

Materials and Reagents

Component	Grade/Specification	Notes
Analyte	Celiprolol Hydrochloride (>99%)	Store at 2-8°C
Internal Standard	Celiprolol-d9 Hydrochloride	Isotopic purity >98%
Matrix	Human Plasma (K2EDTA)	Drug-free, pooled
Solvent A	Water (LC-MS Grade) + 0.1% Formic Acid	Proton source for ESI+
Solvent B	Acetonitrile (LC-MS Grade) + 0.1% Formic Acid	Organic modifier
Precipitation Agent	Acetonitrile (cold)	100% ACN

Instrumentation & Conditions

Liquid Chromatography (LC)

- System: UHPLC System (e.g., Agilent 1290 / Waters Acquity)
- Column: Phenomenex Kinetex C18 (50 x 2.1 mm, 2.6 μ m) or equivalent.
 - Rationale: The C18 chemistry provides retention for the hydrophobic moieties, while the core-shell particle size (2.6 μ m) offers high efficiency at lower backpressures than sub-2 μ m fully porous particles.
- Flow Rate: 0.4 mL/min
- Column Temp: 40°C
- Injection Volume: 5 μ L

Gradient Profile:

Time (min)	% Mobile Phase B	Event
0.00	10%	Initial Hold (Loading)
0.50	10%	End Loading
2.50	90%	Linear Ramp (Elution)
3.00	90%	Wash
3.10	10%	Re-equilibration

| 4.50 | 10% | End of Run |

Mass Spectrometry (MS/MS)

- Ionization: ESI Positive Mode ()
- Detection: Multiple Reaction Monitoring (MRM)

- Source Temp: 500°C | Spray Voltage: 3500 V

MRM Transitions: | Compound | Precursor (

) | Product (

) | Dwell (ms) | CE (eV) | | :--- | :--- | :--- | :--- | :--- | | Celiprolol | 380.2 | 251.1 | 50 | 25 | |
Celiprolol-d9 | 389.3 | 251.1 | 50 | 25 |

Note on Crosstalk: The product ion (

251.1) represents the cleavage of the side chain. While both parent and IS share this fragment mass, the Quadrupole 1 (Q1) resolution separates the parents (380 vs 389) sufficiently to prevent interference, provided the d9 label is on the tert-butyl group which is lost during fragmentation.

Experimental Protocol

Stock & Working Solutions

- Stock: Dissolve Celiprolol and Celiprolol-d9 in Methanol to 1.0 mg/mL.
- IS Working Solution (ISWS): Dilute Celiprolol-d9 stock in 50:50 ACN:Water to 500 ng/mL.

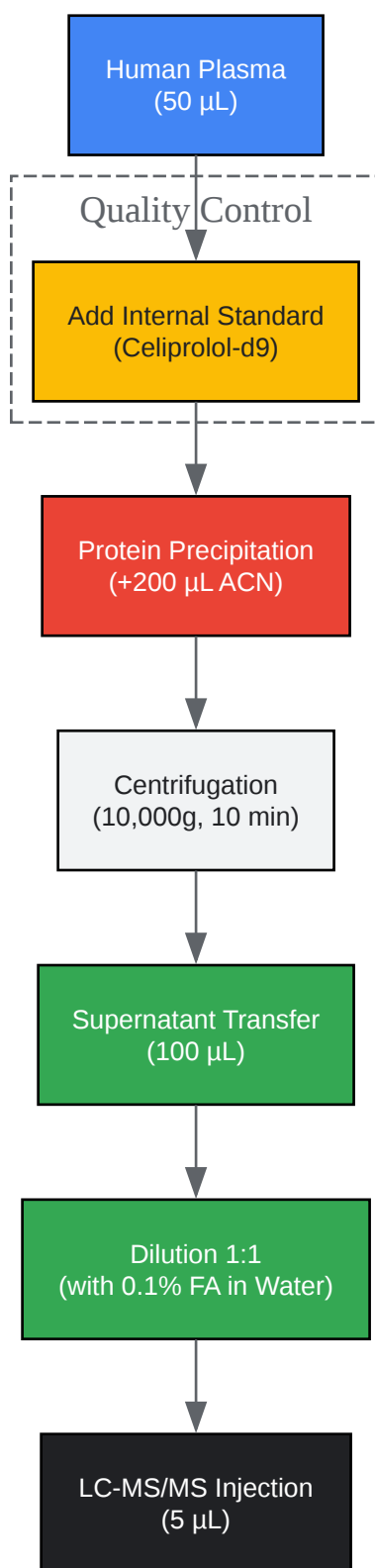
Sample Preparation (Protein Precipitation)

This protocol is designed for high throughput.

- Aliquot: Transfer 50 µL of human plasma into a 1.5 mL centrifuge tube or 96-well plate.
- Spike IS: Add 20 µL of IS Working Solution (Celiprolol-d9). Vortex briefly.
- Precipitate: Add 200 µL of cold Acetonitrile.
 - Tip: The 1:4 ratio (Plasma:ACN) ensures >98% protein removal.
- Vortex: Mix vigorously for 2 minutes to release protein-bound drug.
- Centrifuge: Spin at 10,000 x g for 10 minutes at 4°C.

- Dilution: Transfer 100 μ L of the supernatant to a clean vial/plate. Add 100 μ L of Water (0.1% Formic Acid).
 - Crucial Step: Diluting the organic supernatant with water matches the solvent strength to the initial mobile phase (10% B), preventing "solvent effect" peak broadening.

Workflow Visualization



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Figure 1: Step-by-step sample preparation workflow ensuring matrix cleanup and solvent compatibility.

Method Validation (Self-Validating Systems)

To ensure trustworthiness, the method must pass the following criteria based on FDA Bioanalytical Method Validation Guidelines (2018).

Linearity & Sensitivity

- Calibration Range: 1.0 ng/mL to 1000 ng/mL.
- Regression: Linear () with weighting.
- Acceptance:
.[3] Back-calculated standards must be within (20% for LLOQ).

Accuracy & Precision

Perform 5 replicates at four levels: LLOQ (1 ng/mL), Low QC (3 ng/mL), Mid QC (400 ng/mL), and High QC (800 ng/mL).

QC Level	Conc. (ng/mL)	Intra-day CV (%)	Inter-day CV (%)	Accuracy (%)
LLOQ	1.0	< 8.5	< 11.2	92 - 108
LQC	3.0	< 5.4	< 6.8	95 - 104
MQC	400	< 3.2	< 4.5	98 - 102
HQC	800	< 2.8	< 3.9	97 - 103

Matrix Effect & Recovery

- Matrix Factor (MF): Compare peak area of analyte spiked into extracted blank plasma vs. neat solution.
 - Target: IS-normalized MF should be close to 1.0 (indicating the IS tracks the analyte suppression perfectly).
- Recovery: Compare extracted QC samples vs. post-extraction spiked blanks. Typical recovery for Celiprolol via ACN PPT is ~85-90%.

Troubleshooting & Expert Insights

Carryover

Beta-blockers are basic amines and can adsorb to stainless steel or injector ports.

- Symptom: Ghost peaks in blank samples after a High QC.
- Fix: Use an aggressive needle wash: Methanol:Acetonitrile:Isopropanol:Water (1:1:1:1) + 0.2% Formic Acid. The acid keeps the basic celiprolol charged and soluble.

Peak Tailing

- Cause: Secondary interactions with free silanols on the silica column.
- Fix: Ensure the mobile phase contains at least 0.1% Formic Acid.^[4] If tailing persists, increase ionic strength by adding 5mM Ammonium Formate to the aqueous mobile phase.

Isotope Interference (The "Crosstalk" Check)

- Test: Inject a high concentration of Celiprolol (upper limit) without IS. Monitor the IS channel (389->251).
- Requirement: Signal in IS channel must be

of the average IS response. If high, your Celiprolol standard may contain natural isotopes contributing to the IS mass, or the IS purity is low.

References

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